

Application Notes and Protocols: Selfotel in Rat Models of Ischemia

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Compound of Interest

Compound Name: Selfotel
CAS No.: 113229-62-2
Cat. No.: B15620721

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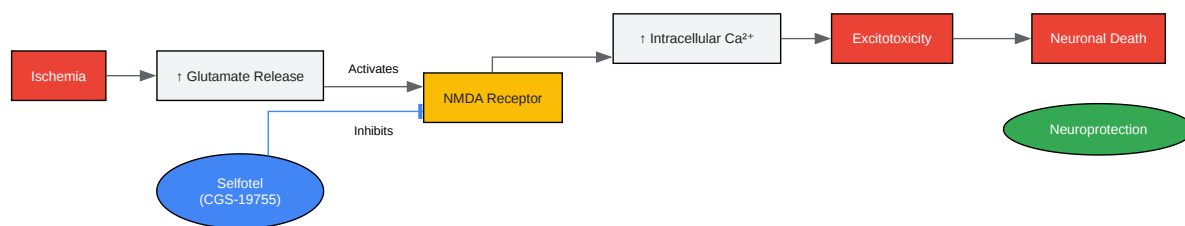
These application notes provide a comprehensive overview of the preclinical use of **Selfotel** (CGS-19755), a competitive N-methyl-D-aspartate (NMDA) receptor antagonist, in rat models of cerebral ischemia. The information compiled from various studies aims to guide researchers in designing and conducting experiments to evaluate the neuroprotective potential of **Selfotel**. Despite promising preclinical results, it is crucial to note that **Selfotel** failed to demonstrate efficacy in human clinical trials for acute ischemic stroke and was associated with a trend towards increased mortality[1][2][3].

Mechanism of Action

Selfotel exerts its neuroprotective effects by competitively inhibiting the binding of the excitatory neurotransmitter glutamate to the NMDA receptor[1]. This action is critical in the context of cerebral ischemia, where excessive glutamate release triggers a cascade of excitotoxic events leading to neuronal death. By blocking the NMDA receptor, **Selfotel** mitigates this excitotoxic cascade, which includes preventing excessive calcium influx into neurons, a key step in ischemic cell death[4].

Signaling Pathway

The following diagram illustrates the proposed mechanism of action of **Selfotel** in mitigating ischemic neuronal damage.





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References

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- [4. CGS 19755 \(Selfotel\): A Novel Neuroprotective Agent Against CNS Injury - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
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